

Technical Guide: Proper Disposal of 2-(2-Methoxy-5-methylphenyl)propanal

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Methoxy-5-methylphenyl)propanal

Cat. No.: B13627148

[Get Quote](#)

Common Name: Canthoxal CAS Registry Number: 53155-90-1 (primary), 5462-06-6 (related isomer/commercial grade) Chemical Class: Aromatic Aldehyde / Fragrance Intermediate

Executive Summary & Operational Relevance

2-(2-Methoxy-5-methylphenyl)propanal is a functionalized aromatic aldehyde widely used as an intermediate in organic synthesis and fragrance formulation. While chemically stable under standard conditions, its aldehyde functionality renders it susceptible to oxidation (forming corresponding carboxylic acids) and polymerization if improperly handled.

Critical Disposal Directive: This compound poses specific environmental risks (Aquatic Chronic 3) and health hazards (Skin Sensitizer 1B). Disposal must strictly follow Non-Halogenated Organic Waste protocols, with absolute segregation from strong oxidizing agents to prevent exothermic degradation.

Hazard Identification & Safety Profile

Before initiating any disposal procedure, the operator must validate the safety parameters. This compound is a combustible liquid that requires specific PPE to prevent sensitization.^{[1][2]}

Table 1: Physicochemical & Hazard Data

Parameter	Specification	Operational Implication
Signal Word	WARNING	Standard vigilance required.[1]
Flash Point	~100°C (Closed Cup)	Combustible. Keep away from high heat/open flames.
GHS Classifications	H317 (Skin Sens. 1B)H315 (Skin Irrit. 2)H319 (Eye Irrit. 2)H412 (Aquatic Chronic 3)	Avoid all skin contact. Prevent release to drains.[2][3][4][5]
Reactivity	Incompatible with Strong Oxidizers	DO NOT mix with nitric acid, perchlorates, or peroxides in waste streams.
Physical State	Pale yellow liquid	Viscosity may require solvent rinsing for complete transfer.

Waste Segregation & Classification Strategy

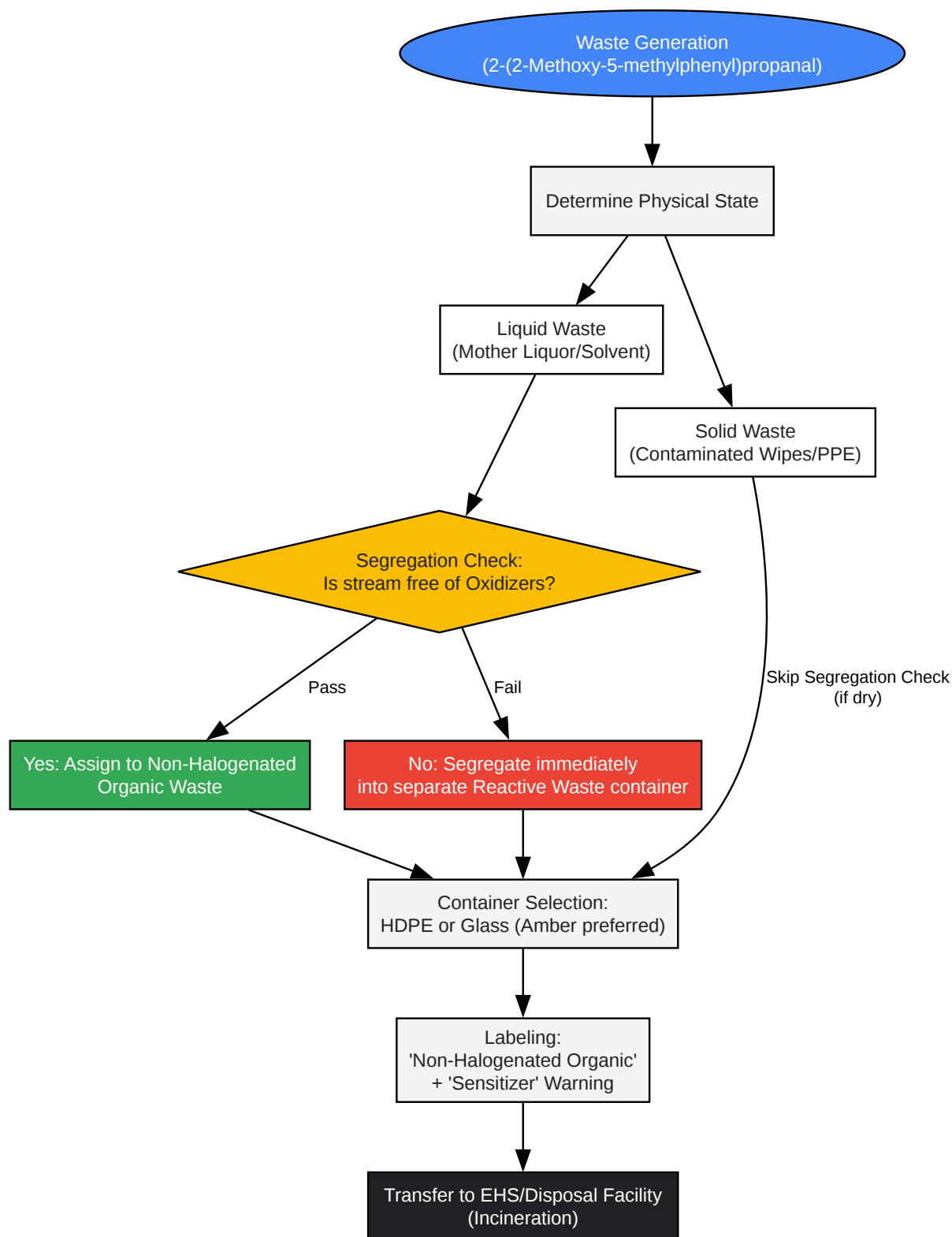
Effective disposal begins with rigorous segregation. **2-(2-Methoxy-5-methylphenyl)propanal** must be classified into the correct waste stream to ensure downstream compliance with RCRA (Resource Conservation and Recovery Act) and local regulations.

Waste Stream Assignment

- Primary Stream: Non-Halogenated Organic Solvents (High BTU).
 - Rationale: As a combustible organic compound containing only C, H, and O, high-temperature incineration is the preferred destruction method.
- Prohibited Streams:
 - Aqueous Waste: Do not dispose of down the sink. The compound is toxic to aquatic life and poorly soluble in water.
 - Oxidizing Waste: Risk of fire or explosion.

DOT Visualization: Disposal Decision Tree

The following logic flow dictates the operational handling of waste containing this compound.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for the segregation and packaging of waste streams containing **2-(2-Methoxy-5-methylphenyl)propanal**.

Step-by-Step Disposal Protocol

Phase 1: Pre-Disposal Stabilization

Aldehydes can slowly oxidize to acids or polymerize. While this specific compound is relatively stable, "old" bottles may contain peroxides or benzoic acid derivatives.

- Inspection: Check the container for crystal formation (indicative of oxidation).
- Dilution (Optional): If disposing of the pure concentrate, dilute with a compatible non-halogenated solvent (e.g., Ethanol, Acetone) to reduce viscosity and local concentration. This facilitates safer incineration.

Phase 2: Liquid Waste Collection

Applicability: Reaction mixtures, expired stock solutions.

- Select Container: Use an HDPE (High-Density Polyethylene) or Amber Glass jerrycan. Ensure the cap has a chemically resistant liner (PTFE).
- Transfer: Pour liquid using a funnel to prevent splashing.
 - Safety Note: Perform this in a fume hood to mitigate inhalation of vapors.[6]
- Rinsing: Triple-rinse the original container with a small volume of acetone. Add rinsate to the same waste container.
- Labeling: Affix a hazardous waste label.
 - Constituents: Write "Non-Halogenated Organics: **2-(2-Methoxy-5-methylphenyl)propanal**".
 - Hazard Checkboxes: Mark "Flammable/Combustible" and "Irritant/Sensitizer".

Phase 3: Solid Waste & Spill Cleanup

Applicability: Silica gel, filter paper, contaminated gloves, spill residue.

- Spill Response:
 - Isolate: Evacuate the immediate area if the spill is large (>500 mL).
 - Absorb: Use an inert absorbent material (Vermiculite, Sand, or Universal Spill Pads). Do not use sawdust or paper towels for bulk pure chemical spills due to flammability risk.
- Collection: Sweep absorbed material into a wide-mouth HDPE jar or heavy-duty hazardous waste bag (double-bagged).
- Decontamination: Wipe the surface with a soap/water solution, followed by an alcohol wipe. Dispose of all wipes in the solid waste container.

Regulatory & Compliance Context

Compliance relies on adhering to the "Cradle-to-Grave" management principles defined by the EPA (USA) and comparable international bodies.

- RCRA Classification (USA): This material is not typically a P- or U-listed waste. However, it likely falls under Characteristic Waste if the flash point is <60°C (D001) or if it exhibits toxicity. As a combustible liquid (~100°C flash point), it is often managed as "Non-Regulated" for flammability but "Hazardous" due to aquatic toxicity and sensitization potential.
 - Best Practice: Always manage as Hazardous Chemical Waste destined for fuel blending or incineration.
- European Waste Catalogue (EWC): Assign code 07 01 04* (other organic solvents, washing liquids and mother liquors).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 590884, **2-(2-Methoxy-5-methylphenyl)propanal**. Retrieved from [\[Link\]](#)

- The Perfumer's Apprentice. Material Safety Data Sheet: Canthoxal. Retrieved from [[Link](#)]
- Vertex AI Search. Aggregated Safety Data Snippets for CAS 53155-90-1 and 5462-06-6. (Data synthesized from multiple vendor SDS including IFF and Sigma-Aldrich).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. [chemicalbull.com](https://www.chemicalbull.com) [[chemicalbull.com](https://www.chemicalbull.com)]
- 3. [recochem.com](https://www.recochem.com) [[recochem.com](https://www.recochem.com)]
- 4. [finefrag.com](https://www.finefrag.com) [[finefrag.com](https://www.finefrag.com)]
- 5. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 6. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- To cite this document: BenchChem. [Technical Guide: Proper Disposal of 2-(2-Methoxy-5-methylphenyl)propanal]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13627148/docs#technical-guide-proper-disposal-of-2-2-methoxy-5-methylphenyl-propanal>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)